

tiagabine stability in solution storage conditions

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Compound Focus: Tiagabine Hydrochloride

CAS No.: 145821-59-6

Cat. No.: S545321

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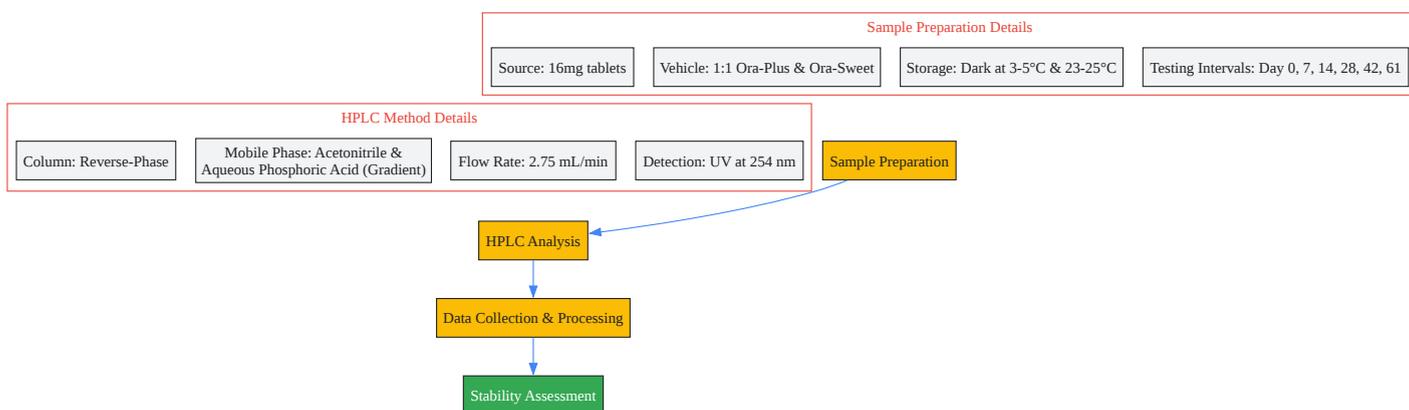
Tiagabine Suspension Stability Data

Concentration	Vehicle	Storage Temperature	Stability Duration (≥90% potency)	Key Observations
1 mg/mL [1]	Ora-Plus:Ora-Sweet (1:1)	25°C	70 days [1]	No changes in pH or physical appearance [1]
1 mg/mL [1]	Ora-Plus:Ora-Sweet (1:1)	4°C	91 days [1]	No changes in pH or physical appearance [1]
1 mg/mL [1]	1% Methylcellulose:Simple Syrup (1:6)	25°C	42 days [1]	No changes in pH or physical appearance [1]
1 mg/mL [1]	1% Methylcellulose:Simple Syrup (1:6)	4°C	91 days [1]	No changes in pH or physical appearance [1]
2 mg/mL [2] [3]	Ora-Plus:Ora-Sweet (1:1)	23-25°C	61 days [2] [3]	Slight discoloration (gray) after 30 days at 25°C, not linked to API degradation [2] [3]

Concentration	Vehicle	Storage Temperature	Stability Duration (≥90% potency)	Key Observations
2 mg/mL [2] [3]	Ora-Plus:Ora-Sweet (1:1)	3-5°C	40 days [2] [3]	Potency was 87.7% at 61 days [2] [3]
6 mg/mL [2] [3]	Ora-Plus:Ora-Sweet (1:1)	23-25°C	61 days [2] [3]	Slight discoloration (gray) after 30 days at 25°C, not linked to API degradation [2] [3]
6 mg/mL [2] [3]	Ora-Plus:Ora-Sweet (1:1)	3-5°C	61 days [2] [3]	Stable for the full study period [2] [3]

Experimental Protocol Overview

The stability data in the table above was generated using a validated stability-indicating high-performance liquid chromatography (HPLC) method. Below is a summary of a typical experimental workflow [2] [3].



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Key Aspects of the Analytical Method [2] [3]:

- **Chromatographic Conditions:** The method used a reverse-phase C18 column. The mobile phase was a gradient of acetonitrile and aqueous 07% phosphoric acid, with a flow rate of 2.25 mL/min.
- **Detection:** Analysis was performed using a UV detector set at a wavelength of 254 nm.
- **Run Time & Elution:** The typical runtime was 20 minutes. Under these conditions, tiagabine eluted at approximately 8.4 minutes, and the internal standard (propylparaben) at 8.6 minutes.
- **Method Validation:** The HPLC method was validated for parameters including **limit of detection (LOD)**, **limit of quantitation (LOQ)**, **accuracy**, **precision**, and **inter-day/intra-day variation** to ensure it was stability-indicating.

Frequently Asked Questions

What is the recommended beyond-use date for a tiagabine oral liquid? For a 1 mg/mL concentration, one source suggests a default stability period of **14 days when stored in a refrigerator** can be used if specific stability data is unavailable [4]. However, the experimental data above shows that with an appropriate vehicle, stability can be significantly longer.

Does physical appearance correlate with tiagabine stability? Not necessarily. One study noted that suspensions stored at room temperature **turned slightly gray after 30 days**, but this color change was not attributed to the degradation of tiagabine itself, as no degradation products were detected by HPLC [2] [3]. Always use chemical assay data over visual inspection for stability judgments.

What are the critical factors to consider when developing a tiagabine suspension? The three most critical factors are:

- **Vehicle Selection:** The stability varies significantly between different vehicles, as seen with the 1 mg/mL formulation [1].
- **Storage Temperature:** Refrigerated conditions generally prolong stability, though the effect is concentration-dependent [2] [1] [3].
- **Initial Concentration:** Higher concentrations (e.g., 6 mg/mL) may demonstrate longer stability than lower concentrations (e.g., 2 mg/mL) under the same conditions [2] [3].

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References

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